

Deuterium Bromide: A Comprehensive Technical Guide to Safe Handling and Application

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Deuterium bromide*

Cat. No.: *B076789*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety precautions and handling protocols for **deuterium bromide** (DBr). Designed for laboratory and drug development settings, this document outlines the potential hazards, requisite personal protective equipment (PPE), emergency procedures, and detailed experimental protocols to ensure the safe and effective use of this valuable deuterated compound.

Chemical and Physical Properties

Deuterium bromide is the deuterated analogue of hydrogen bromide, where the protium atom is replaced by a deuterium isotope. While its chemical reactivity is similar to hydrogen bromide, its distinct isotopic signature makes it a crucial reagent in pharmaceutical research, particularly in metabolic and pharmacokinetic studies. A summary of its key physical and chemical properties is presented in Table 1.

Property	Value
Chemical Formula	DBr
Molecular Weight	81.92 g/mol [1]
CAS Number	13536-59-9 [2] [3] [4] [5]
Appearance	Colorless or slightly yellow liquid [6]
Melting Point	-87 °C (-125 °F; 186 K) [4] [6]
Boiling Point	-67 °C (-89 °F; 206 K) [7]
Density	1.537 g/mL [6]
Vapor Pressure	334.7 psi (21 °C) [7]
Solubility	Soluble in water [8]

Hazard Identification and Toxicology

Deuterium bromide is a corrosive, toxic, and irritating substance that requires careful handling to prevent adverse health effects.[\[4\]](#) The primary routes of exposure are inhalation, skin contact, and eye contact.

Emergency Overview:

- Danger! Corrosive. Causes severe skin burns and eye damage.[\[2\]](#)[\[6\]](#)
- Toxic if inhaled. May cause severe respiratory tract irritation with possible burns.[\[2\]](#)[\[3\]](#)[\[6\]](#)
- May cause severe digestive tract irritation with possible burns if ingested.[\[2\]](#)

A summary of toxicological data is provided in Table 2.

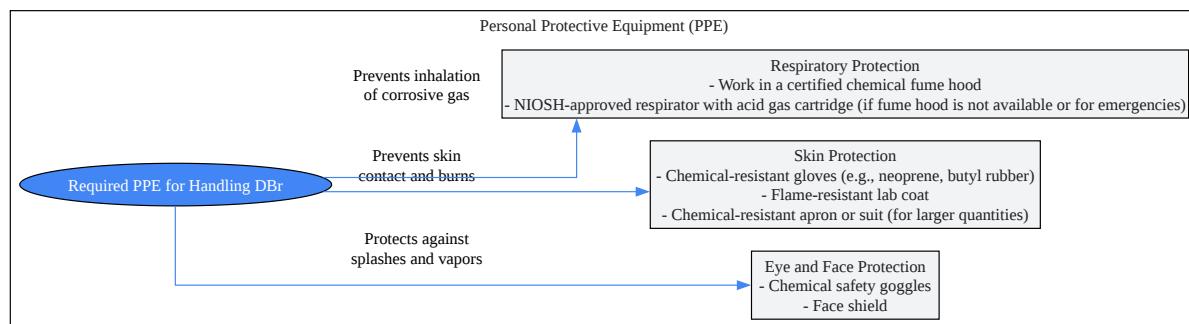
Parameter	Value	Species	Route	Reference
LC50	2858 ppm	Rat	Inhalation (1 hour)	[6]
TLV (as HBr)	3 ppm (ceiling)	N/A	Inhalation	[4]

Safe Handling and Storage

Adherence to proper handling and storage protocols is paramount to ensure the safety of laboratory personnel and the integrity of the compound.

Personal Protective Equipment (PPE)

A comprehensive set of PPE must be worn at all times when handling **deuterium bromide**.



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Caption: Required Personal Protective Equipment for handling **Deuterium Bromide**.

Handling Procedures

- Work in a well-ventilated area: All work with **deuterium bromide** must be conducted in a properly functioning chemical fume hood.[1][2][4]
- Avoid inhalation: Do not breathe gas, fumes, vapor, or spray.[2]
- Prevent contact: Avoid contact with eyes, skin, and clothing.[2]

- Use compatible materials: Use equipment and containers made of materials resistant to hydrogen bromide.
- Grounding and bonding: For transfers of larger quantities, ensure proper grounding and bonding to prevent static discharge.
- Cylinder handling: If working with lecture bottles, ensure the cylinder is secured. Use a suitable regulator and check for leaks using a compatible leak detection solution.

Storage Requirements

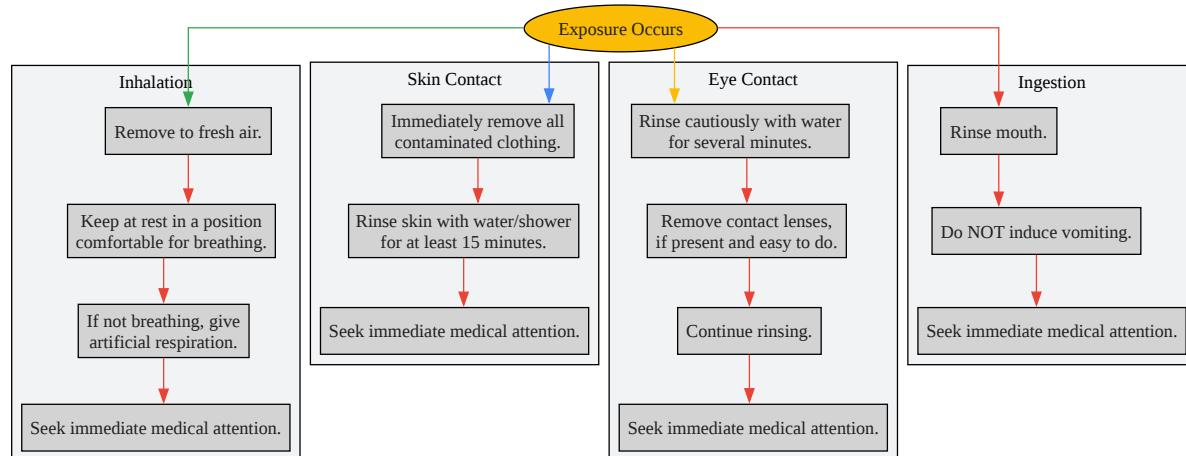
- Store in a cool, dry, well-ventilated area.[1][2]
- Keep containers tightly closed.[1][2]
- Protect from light and moisture.[4]
- Store away from incompatible materials: Keep away from strong bases, oxidizing agents, metals, and amines.[1][4][6]
- Refrigerated storage is recommended.[1][2]

Emergency Procedures

Immediate and appropriate response to emergencies is critical to minimize harm.

First Aid Measures

A logical workflow for first aid is depicted below.



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Caption: First aid workflow for **Deuterium Bromide** exposure.

Spill and Leak Procedures

Proper containment and cleanup of spills are essential to prevent exposure and environmental contamination.

- Minor Spills (in a fume hood):
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, neutralize the spill with a suitable agent (e.g., sodium bicarbonate for acidic solutions).
 - Absorb the neutralized spill with an inert material such as vermiculite or sand.

- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Decontaminate the spill area with a suitable cleaning agent.
- Major Spills (or spills outside a fume hood):
 - Evacuate the area immediately.
 - Alert others and activate the emergency alarm.
 - Close the doors to the affected area.
 - Call for emergency response.
 - Do not re-enter the area until it has been cleared by safety professionals.

Firefighting Measures

- Suitable extinguishing media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[\[6\]](#)
- Unsuitable extinguishing media: Do not use a direct stream of water, as it may spread the material.
- Specific hazards: Thermal decomposition can produce toxic and corrosive fumes of hydrogen bromide.[\[1\]](#)
- Protective equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)

Experimental Protocols

The following are generalized protocols for common laboratory applications of **deuterium bromide**. Always consult your institution's specific safety guidelines and standard operating procedures before commencing any work.

Protocol for a Deuteration Reaction

This protocol outlines the general steps for using **deuterium bromide** as a source of deuterium in a chemical synthesis.

- Reaction Setup:

- Assemble the reaction glassware (e.g., round-bottom flask, condenser) in a chemical fume hood.
- Ensure all glassware is dry and the system is under an inert atmosphere (e.g., nitrogen or argon).

- Reagent Addition:

- Dissolve the substrate in a suitable anhydrous solvent.
- Cool the reaction mixture to the desired temperature using an appropriate cooling bath.
- Slowly add the required amount of **deuterium bromide** solution via a syringe or dropping funnel.

- Reaction Monitoring:

- Monitor the progress of the reaction using a suitable analytical technique (e.g., TLC, GC-MS, NMR).

- Work-up and Purification:

- Once the reaction is complete, quench the reaction by carefully adding a neutralizing agent (e.g., saturated sodium bicarbonate solution).
- Extract the product with a suitable organic solvent.
- Wash the organic layer with brine, dry it over an anhydrous drying agent (e.g., sodium sulfate), and concentrate it under reduced pressure.
- Purify the crude product using an appropriate technique (e.g., column chromatography, distillation).

Protocol for Handling Lecture Bottles

- Secure the Cylinder: Firmly clamp the lecture bottle to a laboratory frame or benchtop in an upright position.
- Attach Regulator: Use a regulator and needle valve made of corrosion-resistant materials (e.g., stainless steel, Monel). Ensure the threads are compatible.
- Leak Check: After attaching the regulator, and before opening the main cylinder valve, perform a leak check on all connections using a suitable leak detection solution.
- Dispensing Gas:
 - Open the main cylinder valve slowly.
 - Adjust the delivery pressure using the regulator.
 - Control the gas flow using the needle valve.
- Shutdown:
 - Close the main cylinder valve.
 - Vent the gas from the regulator.
 - Close the needle valve.
 - When the cylinder is empty, mark it as such and store it separately for return or disposal.

Disposal Considerations

- All waste materials contaminated with **deuterium bromide** must be disposed of as hazardous waste.
- Collect waste in a designated, properly labeled, and sealed container.
- Follow all local, state, and federal regulations for hazardous waste disposal.

This guide is intended to provide a framework for the safe handling of **deuterium bromide**. It is not a substitute for proper training, adherence to institutional safety protocols, and a thorough understanding of the hazards associated with this chemical. Always consult the Safety Data Sheet (SDS) and other relevant safety literature before use.

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References

- 1. fishersci.com [fishersci.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. isotope.com [isotope.com]
- 4. static.cymitquimica.com [static.cymitquimica.com]
- 5. benchchem.com [benchchem.com]
- 6. isotope.com [isotope.com]
- 7. DEUTERIUM BROMIDE - Safety Data Sheet [chemicalbook.com]
- 8. WERCS Studio - Application Error [assets.thermofisher.com]
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